

An In-depth Technical Guide to the Safety and Handling of 1-Isopropylproline

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Compound of Interest		
Compound Name:	1-Isopropylproline	
Cat. No.:	B3108393	Get Quote

This guide provides comprehensive safety and handling information for **1-Isopropylproline**, also known as Proline isopropyl ester. It is intended for researchers, scientists, and professionals in drug development who may handle this compound. The following sections detail the substance's hazards, safe handling procedures, and emergency response protocols.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **1- Isopropylproline**.

Property	Value	Reference
Molecular Formula	C8H15NO2	[1]
Molecular Weight	157.21 g/mol	[1]
Boiling Point	140 - 160 °C (284 - 320 °F)	[2]
Density	0.885 g/cm3 at 25 °C (77 °F)	[2]
Appearance	Colorless liquid	[3]
Odor	Ammonia-like	[3]

Hazard Identification and Classification



1-Isopropylproline is classified as a hazardous substance. The following table outlines its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[2]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed.
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin.
Acute Toxicity (Inhalation)	Category 3	H331: Toxic if inhaled.
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage.
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.
Hazardous to the Aquatic Environment (Acute)	Category 3	H402: Harmful to aquatic life.

Hazard Pictograms:

Ralt text

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Signal Word:Danger

Precautionary Statements and Safe Handling

The following table summarizes the precautionary statements for handling ${f 1-lsopropylproline}.$



Туре	Code	Precautionary Statement
Prevention	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][4]
P233	Keep container tightly closed. [2][4]	
P240	Ground/bond container and receiving equipment.[2][4]	_
P241	Use explosion-proof electrical/ventilating/lighting equipment.[2][4]	_
P242	Use only non-sparking tools.[2]	_
P243	Take precautionary measures against static discharge.[2][4]	_
P264	Wash skin thoroughly after handling.[2]	_
P270	Do not eat, drink or smoke when using this product.	_
P271	Use only outdoors or in a well-ventilated area.[4]	_
P273	Avoid release to the environment.	-
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][4]	_
Response	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.



P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	_
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]	_
P310	Immediately call a POISON CENTER or doctor/physician.	_
P330	Rinse mouth.	
P363	Wash contaminated clothing before reuse.	_
P370 + P378	In case of fire: Use dry sand, dry chemical or alcohol- resistant foam to extinguish.	_
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P403 + P235	Store in a well-ventilated place. Keep cool.[4]	
P405	Store locked up.[4]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Safe Handling



4.1. General Handling and Storage Protocol

- Work Area Preparation:
 - Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.
 - Remove all potential ignition sources from the vicinity (e.g., open flames, hot plates, sparkproducing equipment).[2]
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[2]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.
- Handling Procedure:
 - Ground and bond containers when transferring the material to prevent static discharge.[2]
 [4]
 - Use only non-sparking tools.[2][4]
 - Avoid breathing vapors or mists.[4]
 - Avoid contact with skin and eyes.
 - Keep the container tightly closed when not in use.[2][4]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4]
 - Store in a tightly closed container.[2][4]



- The storage area should be designated for flammable liquids.
- 4.2. Spill and Emergency Response Protocol
- · Small Spills:
 - Evacuate non-essential personnel from the area.
 - Wear appropriate PPE as described in section 4.1.
 - Eliminate all ignition sources.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for proper disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- · Large Spills:
 - Evacuate the area immediately.
 - Activate the fire alarm and notify emergency services.
 - Do not attempt to clean up the spill without proper training and equipment.
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
 occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[4]



Visualizations

Caption: Workflow for the safe handling of **1-Isopropylproline**.

Caption: Hazard identification and risk mitigation for **1-Isopropylproline**.

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References

- 1. Pro, isopropyl ester Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. Isopropylamine | C3H9N | CID 6363 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medline.com [medline.com]
- 5. fishersci.com [fishersci.com]
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